

# Methiopropamine: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *1-Methyl-2-thiophen-2-yl-ethylamine*

Cat. No.: *B1235439*

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This guide provides an in-depth technical overview of methiopropamine (MPA), a synthetic stimulant and structural analog of methamphetamine. Designed for researchers, scientists, and drug development professionals, this document synthesizes key information on its chemical properties, synthesis, analytical methodologies, pharmacology, and toxicology. The content is structured to deliver not just data, but also the underlying scientific rationale for experimental approaches, ensuring a thorough and practical understanding of this compound.

## Core Chemical Identity and Properties

Methiopropamine, systematically named N-methyl-1-(thiophen-2-yl)propan-2-amine, is distinguished from methamphetamine by the substitution of the phenyl ring with a thiophene ring.[1][2] This structural modification significantly influences its chemical and pharmacological profile. The compound is most commonly available as a free base or as a hydrochloride salt, each with distinct properties.

A critical first step in any research involving methiopropamine is the unambiguous confirmation of its identity. The choice between the free base and the hydrochloride salt will depend on the intended application; for instance, the hydrochloride salt's solubility in aqueous solutions makes it more suitable for in vitro pharmacological assays.[3]

Identifier	Methiopropamine (Free Base)	Methiopropamine Hydrochloride
Systematic (IUPAC) Name	N-methyl-1-(thiophen-2-yl)propan-2-amine	N, $\alpha$ -dimethyl-2-thiopheneethanamine, monohydrochloride
Common Names/Synonyms	MPA, 2-MPA	MPA HCl
CAS Number	801156-47-8[1][3]	7464-94-0
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NS[1]	C <sub>8</sub> H <sub>13</sub> NS • HCl
Molecular Weight	155.26 g/mol [1]	191.7 g/mol
Appearance	Off-white, yellowish powder[4][5]	White crystalline powder[3]

## Synthesis Pathway and Rationale

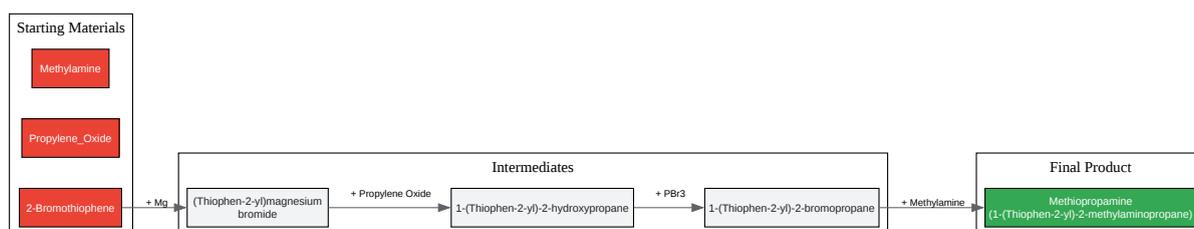
The synthesis of methiopropamine is a multi-step process that requires careful control of reaction conditions to ensure purity and yield. The commonly cited four-step synthesis begins with the Grignard reagent of 2-bromothiophene.[4][6] Understanding this pathway is crucial for researchers aiming to produce or modify the molecule, as each step presents opportunities for optimization and potential pitfalls in the form of side-reactions and impurities.

The choice of a Grignard reaction in the first step is a classic organometallic approach to form a new carbon-carbon bond, attaching the thiophene ring to the propane backbone. The subsequent conversion of the hydroxyl group to a bromide is a necessary activation step, creating a good leaving group for the final nucleophilic substitution with methylamine to introduce the defining secondary amine of methiopropamine.

## Experimental Protocol: Four-Step Synthesis of Racemic Methiopropamine

- **Step 1: Grignard Reaction.** (Thiophen-2-yl)magnesium bromide is reacted with propylene oxide. This reaction opens the epoxide ring, forming 1-(thiophen-2-yl)-2-hydroxypropane. The rationale here is the nucleophilic attack of the Grignard reagent on the less sterically hindered carbon of the epoxide.

- Step 2: Bromination. The resulting alcohol, 1-(thiophen-2-yl)-2-hydroxypropane, is treated with a brominating agent such as phosphorus tribromide (PBr<sub>3</sub>). This converts the hydroxyl group into a bromide, a much better leaving group.
- Step 3: Nucleophilic Substitution. 1-(thiophen-2-yl)-2-bromopropane is then reacted with methylamine. The nitrogen atom of methylamine acts as a nucleophile, displacing the bromide to form the final product.
- Step 4: Purification. The crude product is then purified, typically through distillation or chromatography, to yield racemic methiopropamine.



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Figure 1: Four-step synthesis pathway of racemic methiopropamine.

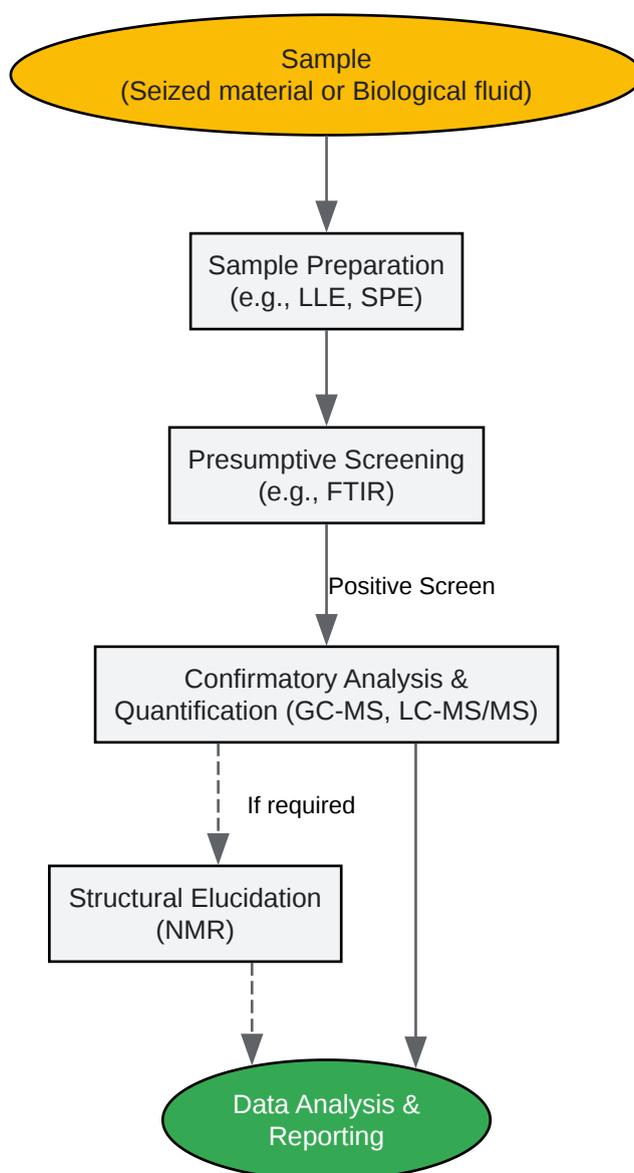
## Analytical Characterization Workflow

The accurate identification and quantification of methiopropamine in various matrices, from seized materials to biological fluids, is paramount for both forensic and research applications. A multi-technique approach is often necessary for unambiguous characterization.[3]

## Self-Validating Analytical Protocol

A robust analytical workflow should include a presumptive screening test followed by a confirmatory technique. This ensures both efficiency and accuracy.

- Sample Preparation:
  - Solid Samples: Dissolution in a suitable organic solvent (e.g., methanol).
  - Biological Fluids (Blood/Urine): Liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analyte from the complex matrix. The choice of extraction pH is critical; an alkaline pH will ensure methiopropamine is in its free base form, which is more soluble in organic solvents.
- Screening (Presumptive Identification):
  - Fourier-Transform Infrared Spectroscopy (FTIR): Provides a molecular fingerprint of the compound, useful for identifying functional groups.[7]
- Confirmation and Quantification:
  - Gas Chromatography-Mass Spectrometry (GC-MS): The gold standard for many forensic labs. The compound is separated based on its volatility and then fragmented, producing a characteristic mass spectrum. The base peak is typically observed at  $m/z$  58.[7]
  - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): Offers high sensitivity and selectivity, particularly for complex biological samples. It is the method of choice for quantifying low concentrations of MPA and its metabolites in blood and urine.[8][9]
- Structural Elucidation:
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure, confirming the connectivity of atoms.[3]



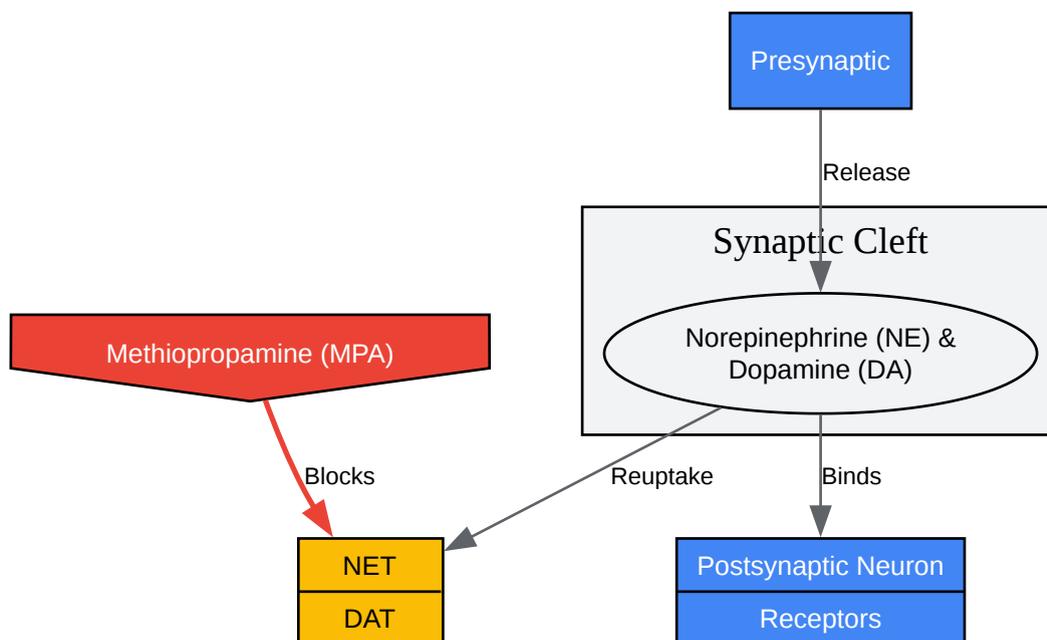
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*Figure 2: A typical analytical workflow for the identification and quantification of methiopropamine.*

## Pharmacology and Mechanism of Action

Methiopropamine exerts its stimulant effects primarily as a norepinephrine-dopamine reuptake inhibitor (NDRI).<sup>[1][4]</sup> It binds to the norepinephrine transporter (NET) and the dopamine transporter (DAT), blocking the reuptake of these neurotransmitters from the synaptic cleft. This leads to an increased concentration of norepinephrine and dopamine in the synapse, enhancing neurotransmission.

In vitro studies have shown that methiopropamine is approximately 1.85 times more selective for NET over DAT.[1] Its potency is reported to be about one-third that of dextroamphetamine as a norepinephrine reuptake inhibitor and one-fifth as a dopamine reuptake inhibitor.[1] Its activity as a serotonin reuptake inhibitor is considered negligible.[1][4] This pharmacological profile, with a preference for norepinephrine, may explain user reports describing it as a "functional stimulant" with less euphoria compared to methamphetamine.[5][10]



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Figure 3: Mechanism of action of methiopropamine at the neuronal synapse.

## Metabolism and Toxicology

The metabolism of methiopropamine is similar to that of methamphetamine and primarily occurs in the liver.[4] The main metabolic pathways are N-demethylation, hydroxylation, and deamination, mediated by cytochrome P450 enzymes, particularly CYP2C19, CYP1A2, CYP2D6, and CYP3A4.[4][6][11]

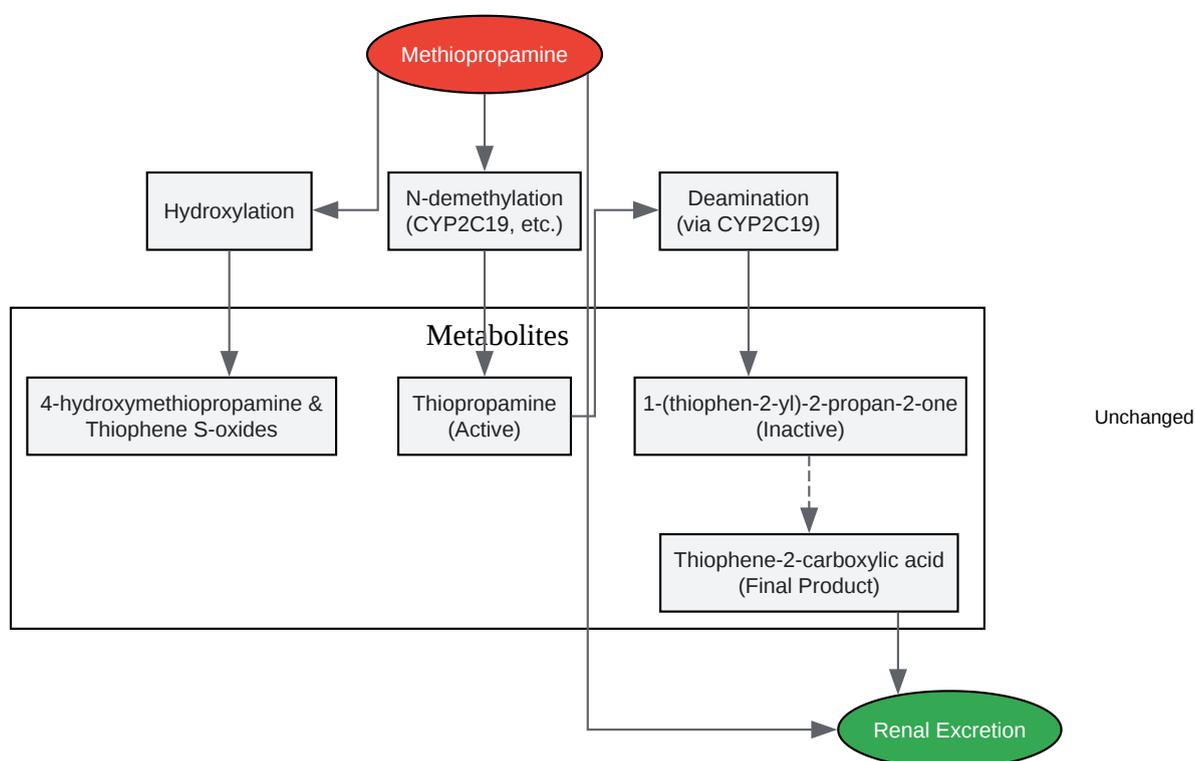
Key metabolites include:

- Thiopropamine (nor-methiopropamine): An active metabolite resulting from N-demethylation. [4]

- 4-hydroxymethiopropamine and Thiophene S-oxides: Products of ring and side-chain hydroxylation.[4]
- 1-(thiophen-2-yl)-2-propan-2-one: An inactive metabolite formed after deamination.[4]
- Thiophene-2-carboxylic acid: The final major, hydrophilic metabolic product that is excreted in the urine.[4]

Unchanged methiopropamine and its active metabolite thiopropamine are also excreted renally. [4] The presence of these specific metabolites in urine can serve as biomarkers for methiopropamine intake in toxicological screenings.[8]

Acute toxicity can manifest as cardiovascular (tachycardia), gastrointestinal, and psychotic symptoms.[4] Fatalities associated with methiopropamine are rare but have been reported, often in cases involving polydrug use.[6]



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*Figure 4: Simplified metabolic pathway of methiopropamine.*

## Legal Status

It is imperative for any institution involved in the research or handling of methiopropamine to be fully aware of its legal status. Methiopropamine is a controlled substance in many jurisdictions. In the United States, it is classified as a Schedule I controlled substance under the Controlled Substances Act, meaning it has a high potential for abuse and no currently accepted medical use in treatment.<sup>[6]</sup> Its legal status is also restricted in the United Kingdom (Class B), Germany, China, and other countries.<sup>[4][6]</sup> Researchers must ensure they possess the appropriate licenses and adhere to all regulatory requirements for the procurement, handling, and disposal of this compound.

## Conclusion

Methiopropamine remains a compound of significant interest to the scientific and forensic communities. Its unique thiophene structure confers a pharmacological profile distinct from its methamphetamine analog, warranting further investigation. This guide has provided a foundational, technically-grounded overview to support such research. Adherence to rigorous analytical protocols and a thorough understanding of its chemical and biological properties are essential for any scientist working with this substance.

## References

- Methiopropamine - Wikipedia. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- Methiopropamine. (n.d.).
- Some useful information before you buy Methiopropamine. - Synthetic Pages. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- (PDF) Methiopropamine: An Analytical Profile - ResearchGate. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- MPA - DrugWise. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)

- Comparative Neuropharmacology and Pharmacokinetics of Methamphetamine and Its Thiophene Analog Methiopropamine in Rodents - PMC - NIH. (2021, November 5). Retrieved January 16, 2026, from [\[Link\]](#)
- DrugWatch Information Sheet MPA - The Drugs Wheel. (2014, March 18). Retrieved January 16, 2026, from [\[Link\]](#)
- Methiopropamine - YouTube. (2015, October 7). Retrieved January 16, 2026, from [\[Link\]](#)
- Understanding methiopropamine, a new psychoactive substance: an in-depth review on its chemistry, pharmacology and implications to human health | Request PDF - ResearchGate. (2024, March 1). Retrieved January 16, 2026, from [\[Link\]](#)
- Methiopropamine: An Analytical Profile - - Forendex Southernforensic. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- Methiopropamine research chemical | PPTX - Slideshare. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- Methiopropamine (MPA) Critical Review Report - ECDD Repository. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- Urinary excretion profile of methiopropamine in mice following intraperitoneal administration: A liquid chromatography–tandem mass spectrometry investigation - Sci-Hub. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- Methiopropamine in blood samples from drivers suspected of being under the influence of drugs - PubMed. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)

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## Sources

- 1. syntheticpages.org [syntheticpages.org]
- 2. Comparative Neuropharmacology and Pharmacokinetics of Methamphetamine and Its Thiophene Analog Methiopropamine in Rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Methiopropamine - Wikipedia [en.wikipedia.org]
- 5. drugwise.org.uk [drugwise.org.uk]
- 6. grokipedia.com [grokipedia.com]
- 7. forendex.southernforensic.org [forendex.southernforensic.org]
- 8. sci-hub.red [sci-hub.red]
- 9. Methiopropamine in blood samples from drivers suspected of being under the influence of drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. thedrugswheel.com [thedrugswheel.com]
- 11. ecddrepository.org [ecddrepository.org]
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